

An In-depth Technical Guide to the Physical and Chemical Properties of (-)-Ambroxide

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Compound of Interest

Compound Name: (-)-Ambroxide

CAS No.: 100679-85-4

Cat. No.: B7821676

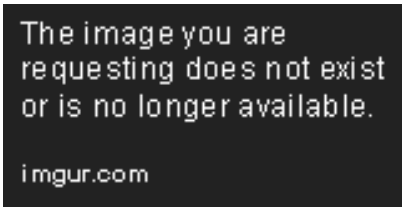
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Introduction

(-)-Ambroxide, a naturally occurring terpenoid, is a key constituent responsible for the characteristic aroma of ambergris, a substance produced in the digestive system of sperm whales.[1] Due to its unique and sought-after scent profile, as well as its excellent fixative properties, **(-)-Ambroxide** is a valuable ingredient in the fragrance and flavor industries.[2] This document provides a comprehensive overview of the physical and chemical properties of **(-)-Ambroxide**, intended to serve as a technical resource for professionals in research and development.

Chemical Identity

Identifier	Value
IUPAC Name	(3aR,5aS,9aS,9bR)-3a,6,6,9a-Tetramethyldodecahydronaphtho[2,1-b]furan
Synonyms	(-)-Ambrox, Ambroxan, Ambrofix
CAS Number	6790-58-5
Molecular Formula	C ₁₆ H ₂₈ O
Molecular Weight	236.39 g/mol
Chemical Structure	

Physical Properties

The physical characteristics of **(-)-Ambroxide** are crucial for its application in various formulations. A summary of these properties is presented in the table below.

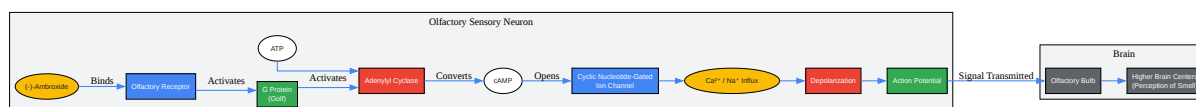
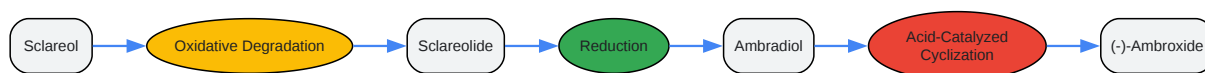
Property	Value
Appearance	White to off-white crystalline solid or flakes.[3][4]
Melting Point	74-77 °C[3]
Boiling Point	272-274 °C at 760 mmHg
Density	0.939 g/mL at 25 °C[3]
Optical Rotation	$[\alpha]^{20}_D = -26 \pm 2^\circ$ (c=1 in CHCl ₃)[3]
Refractive Index	$n^{20}_D = 1.480 - 1.481$ [3]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol and chloroform.[5]

Chemical Properties and Stability

(-)-Ambroxide is a stable molecule under standard conditions, a property that contributes to its widespread use as a fixative in fragrances.[2] It is a bicyclic ether and its reactivity is largely dictated by this functional group. It is relatively resistant to oxidation under normal conditions. For long-term storage, it is recommended to keep it in a cool, dry, and dark place.

Synthesis

(-)-Ambroxide is commercially synthesized from sclareol, a natural diterpene extracted from clary sage (*Salvia sclarea*). The synthesis is a multi-step process that involves the oxidative degradation of sclareol to sclareolide, followed by reduction to a diol, and subsequent cyclization to yield **(-)-Ambroxide**. [5]



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